

Technical Whitepaper: Ethyl 2-Fluoro-3-Hydroxypropanoate

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Compound of Interest

Compound Name: Ethyl 2-fluoro-3-hydroxypropanoate

CAS No.: 1993-92-6

Cat. No.: B180755

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A Versatile Fluorinated Building Block for Polymer Science and Medicinal Chemistry[1]

Executive Summary

Ethyl 2-fluoro-3-hydroxypropanoate (CAS: 1993-92-6) represents a critical intermediate in the landscape of organofluorine chemistry.[1] Structurally characterized by a vicinal fluorohydrin motif, this compound serves as a bifunctional scaffold, bridging the gap between stable aliphatic fluorides and reactive acrylates.

Its primary industrial utility lies in its role as a stable precursor to Ethyl 2-fluoroacrylate, a monomer essential for high-performance optical fibers and chemically resistant coatings.[1] In medicinal chemistry, the molecule functions as a chiral building block, offering a pathway to monofluorinated analogs of serine and other metabolic substrates, exploiting the gauche effect to influence conformational stability in peptidomimetics.

This guide provides a comprehensive analysis of its physicochemical properties, synthetic methodologies, and reactivity profile, grounded in recent industrial and academic literature.

Chemical Identity & Structural Analysis[2]

Parameter	Technical Specification
IUPAC Name	Ethyl 2-fluoro-3-hydroxypropanoate
Common Synonyms	Ethyl 2-fluoro-3-hydroxypropionate; 2-Fluoro-3-hydroxypropionic acid ethyl ester
CAS Number	1993-92-6
Molecular Formula	C ₅ H ₉ FO ₃
Molecular Weight	150.13 g/mol
SMILES	CCOC(=O)C(F)CO
Chirality	Contains one stereocenter at C2.[1][2][3] Typically synthesized as a racemate unless enzymatic methods are employed.[1]

Structural Insight: The C2 position features a fluorine atom adjacent to a carbonyl group and a hydroxymethyl group.[1] The high electronegativity of fluorine induces a significant dipole, lowering the pKa of the α-proton compared to non-fluorinated analogs.[1] The proximity of the fluorine and hydroxyl groups allows for intramolecular hydrogen bonding, which can influence the stability of the molecule during distillation and storage.[1]

Physicochemical Profile

Note: Data below synthesizes experimental values from the methyl ester homolog (MFHP) and predictive models for the ethyl ester.

Property	Value / Range	Notes
Physical State	Colorless to pale yellow liquid	Viscosity is slightly higher than non-fluorinated esters due to H-bonding.[1]
Boiling Point (Atm)	~200–210 °C (Estimated)	Methyl ester boils at 197 °C. Ethyl ester is expected to be slightly higher.
Boiling Point (Vac)	85–90 °C @ 1–2 mmHg	Extrapolated from methyl ester data (80 °C @ 1–2 mmHg).
Density	1.18 – 1.24 g/mL	Fluorine substitution significantly increases density relative to ethyl 3-hydroxypropanoate.[1]
Solubility	Soluble in EtOAc, DCM, MeOH, THF	Miscible with most polar organic solvents; limited solubility in hexanes.
Stability	Hygroscopic; Acid/Base Sensitive	Stable at neutral pH.[1] Susceptible to elimination (dehydration) under acidic/basic conditions at high heat.

Synthetic Architectures

The synthesis of **Ethyl 2-fluoro-3-hydroxypropanoate** is non-trivial due to the toxicity of fluorinated precursors and the risk of premature elimination.[1] Two primary strategies dominate the field: the Reformatsky-Type Condensation (Research Scale) and the Claisen Enolate Trapping (Industrial Scale).[1]

4.1. Method A: The Claisen Enolate Route (Industrial Preferred)

This method avoids the direct handling of free fluoroacetyl chloride and utilizes a "masked" enolate strategy to control reactivity.[1]

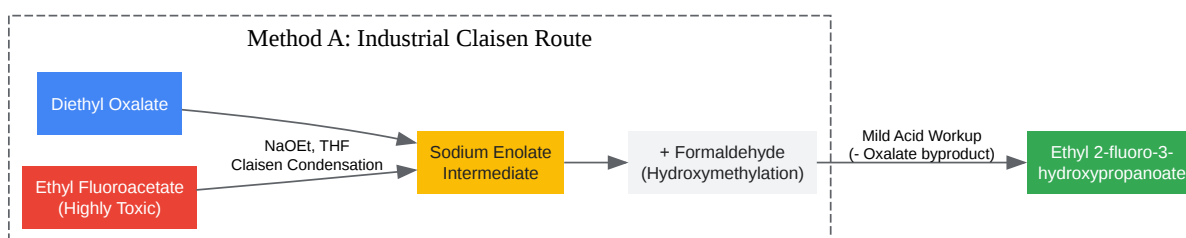
- Step 1: Condensation of Ethyl Fluoroacetate with Diethyl Oxalate using a strong base (NaOEt) to form the sodium enolate salt.^[1]
- Step 2: Controlled reaction of the enolate with Formaldehyde (or Paraformaldehyde) in a buffered aqueous/organic medium.^[1]
- Mechanism: The oxalate group acts as a temporary activating group that stabilizes the enolate, allowing for selective hydroxymethylation before the oxalate moiety is cleaved (decarbonylation/hydrolysis in situ).

4.2. Method B: Reformatsky-Type Reaction

Direct reaction of Ethyl Iodofluoroacetate with formaldehyde in the presence of Zinc.^[1]

- Pros: Direct access to the skeleton.^{[1][4]}
- Cons: Ethyl Iodofluoroacetate is expensive and unstable; Zinc activation can be inconsistent.^[1]

4.3. Visualization of Synthetic Pathways



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Figure 1: The "Claisen Enolate" synthetic pathway, favored for its scalability and avoidance of unstable iodinated precursors.

Reactivity & Transformations^[1]

The chemical value of **Ethyl 2-fluoro-3-hydroxypropanoate** lies in its divergent reactivity. It operates as a "pivot point" between stable storage and reactive application.

5.1. Dehydration to 2-Fluoroacrylates

The most commercially significant reaction.[1] The hydroxyl group is eliminated to form the α,β -unsaturated ester.[1]

- Conditions: Mesylation (MsCl/Et₃N) followed by base-mediated elimination, or direct catalytic dehydration over solid acid catalysts (e.g., phosphates) at high temperature.
- Product: Ethyl 2-fluoroacrylate (Polymer monomer).[1]

5.2. Nucleophilic Substitution (S_N2)

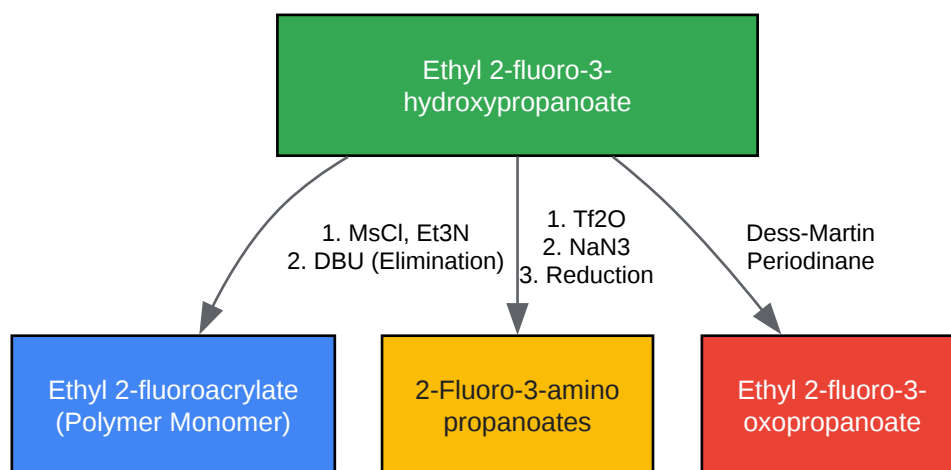
The primary hydroxyl group at C3 is amenable to activation (Tosylation/Triflation) and displacement by nucleophiles (Azides, Amines, Thiols).

- Application: Synthesis of 2-fluoro-3-aminopropanoic acid derivatives (fluorinated β -amino acids).[1]

5.3. Oxidation

Controlled oxidation of the C3 alcohol yields the aldehyde (Ethyl 2-fluoro-3-oxopropanoate), a highly reactive electrophile used in heterocycle synthesis.[1]

5.4. Reactivity Map[1]



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Figure 2: Divergent reactivity profile demonstrating the compound's utility as a precursor for monomers, amino acids, and heterocycles.[1][3][5][6]

Safety & Handling Protocols

CRITICAL WARNING: While **Ethyl 2-fluoro-3-hydroxypropanoate** is an ester, its metabolic breakdown or hydrolysis in vivo can theoretically release fluoroacetate or fluorolactate derivatives.[1] Fluoroacetate is a potent inhibitor of the Krebs cycle (aconitase inhibitor).

- Engineering Controls: All synthesis and handling must occur within a certified chemical fume hood.
- PPE: Nitrile gloves (double-gloving recommended), safety goggles, and lab coat.
- Inhalation Risk: Low vapor pressure reduces risk at room temperature, but heating (e.g., distillation) creates significant inhalation hazards. Use a closed system for all thermal operations.[1]
- Skin Contact: Fluorinated esters can penetrate the skin.[1] Wash immediately with soap and water upon contact; do not use organic solvents for cleaning skin as they may enhance absorption.[1]

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- General Physical Property Data (Methyl Ester Analog): Title: **Methyl 2-fluoro-3-hydroxypropanoate** Properties.[1][3][7] Source: BenchChem / PubChem Data Aggregation URL: [\[Link\]](#)

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